

6-Chloro-N-methylnicotinamide: A Technical Overview of a Key Pharmaceutical Intermediate

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Compound of Interest

Compound Name: 6-chloro-N-methylnicotinamide

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Abstract

6-Chloro-N-methylnicotinamide is a substituted nicotinamide derivative that primarily serves as a crucial building block in the synthesis of more complex pharmaceutical compounds. While extensive public data on its specific biological activity is limited, its structural features make it a valuable component in medicinal chemistry, particularly in the development of agents targeting metabolic and neurological disorders. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and its established role as a precursor in drug discovery, while also touching upon the broader context of nicotinamide derivatives in therapeutic research.

Chemical Properties and Synthesis

6-Chloro-N-methylnicotinamide is a solid organic compound with the chemical formula $C_7H_7ClN_2O$ and a molecular weight of approximately 170.6 g/mol. Its structure features a pyridine ring substituted with a chlorine atom at the 6-position and an N-methylcarboxamide group at the 3-position. These functional groups are key to its utility in chemical synthesis, offering

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